

Pegasus Workflow Technical Support Center

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Compound of Interest

Compound Name: *Pegasus*

Cat. No.: *B039198*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in debugging failed **Pegasus** workflow tasks.

Frequently Asked Questions (FAQs)

Q1: My **Pegasus** workflow has failed. Where do I start debugging?

A1: When a workflow fails, the first step is to use the **pegasus-analyzer** command-line tool.^[1]^[2]^[3]^[4]^[5] This utility helps identify the failed jobs and provides their standard output and error streams, which are crucial for pinpointing the root cause of the failure.^[1]^[2]

Q2: How can I check the status of my running workflow?

A2: The **pegasus-status** command allows you to monitor the progress of your workflow in real-time.^[2]^[3]^[4]^[5] It provides a summary of the number of jobs in different states (e.g., running, failed, successful) and can be set to refresh automatically.^[2]

Q3: What is a "rescue DAG" and how is it useful?

A3: When a workflow fails, **Pegasus** can generate a "rescue DAG" (Directed Acyclic Graph).^[2]^[5]^[6] This new workflow description only includes the tasks that did not complete successfully, allowing you to resume the workflow from the point of failure without re-running completed tasks.^[2]^[6]

Q4: My jobs are failing, but I don't see any error messages in the output files. What should I do?

A4: By default, all jobs in **Pegasus** are launched via the kickstart process, which captures detailed runtime provenance information, including the job's exit code.^[1]^[6] Even if the standard output and error are empty, **pegasus-analyzer** will show the exit code. A non-zero exit code indicates a failure, and you can investigate the job's wrapper script and the execution environment on the worker node for clues.^[7]

Q5: Some of my tasks are very short and the overhead seems high. How can I optimize this?

A5: For workflows with many short-running tasks, the overhead of scheduling and data transfer can be significant.^[8] **Pegasus** offers a feature called "job clustering" which groups multiple small jobs into a single larger job, reducing overhead and improving efficiency.^[8]

Troubleshooting Guides

Issue 1: Identifying the Cause of a Failed Job

Symptom: The **pegasus-status** command shows that one or more jobs have failed.

Troubleshooting Protocol:

- Run **pegasus-analyzer**: Open a terminal and execute the following command, replacing [workflow_directory] with the path to your workflow's submission directory:
- Examine the Output: The output of **pegasus-analyzer** will provide a summary of failed jobs, including their job IDs and the locations of their output and error files.^[1]^[2] It will also display the standard error and standard output of the failed jobs.^[1]^[2]
- Analyze Error Messages: Carefully review the error messages. Common issues include:
 - "File not found" errors, indicating problems with input data staging.
 - "Permission denied" errors, suggesting issues with file permissions on the execution site.
 - Application-specific errors, which will require knowledge of the scientific code being executed.

- Inspect Kickstart Records: The output of **pegasus**-analyzer includes information from the kickstart records, such as the job's exit code and resource usage. A non-zero exit code confirms a failure.[\[9\]](#)[\[10\]](#)

Issue 2: Workflow Fails with Data Transfer Errors

Symptom: The workflow fails, and the error messages in the failed job's output point to issues with accessing or transferring input files.

Troubleshooting Protocol:

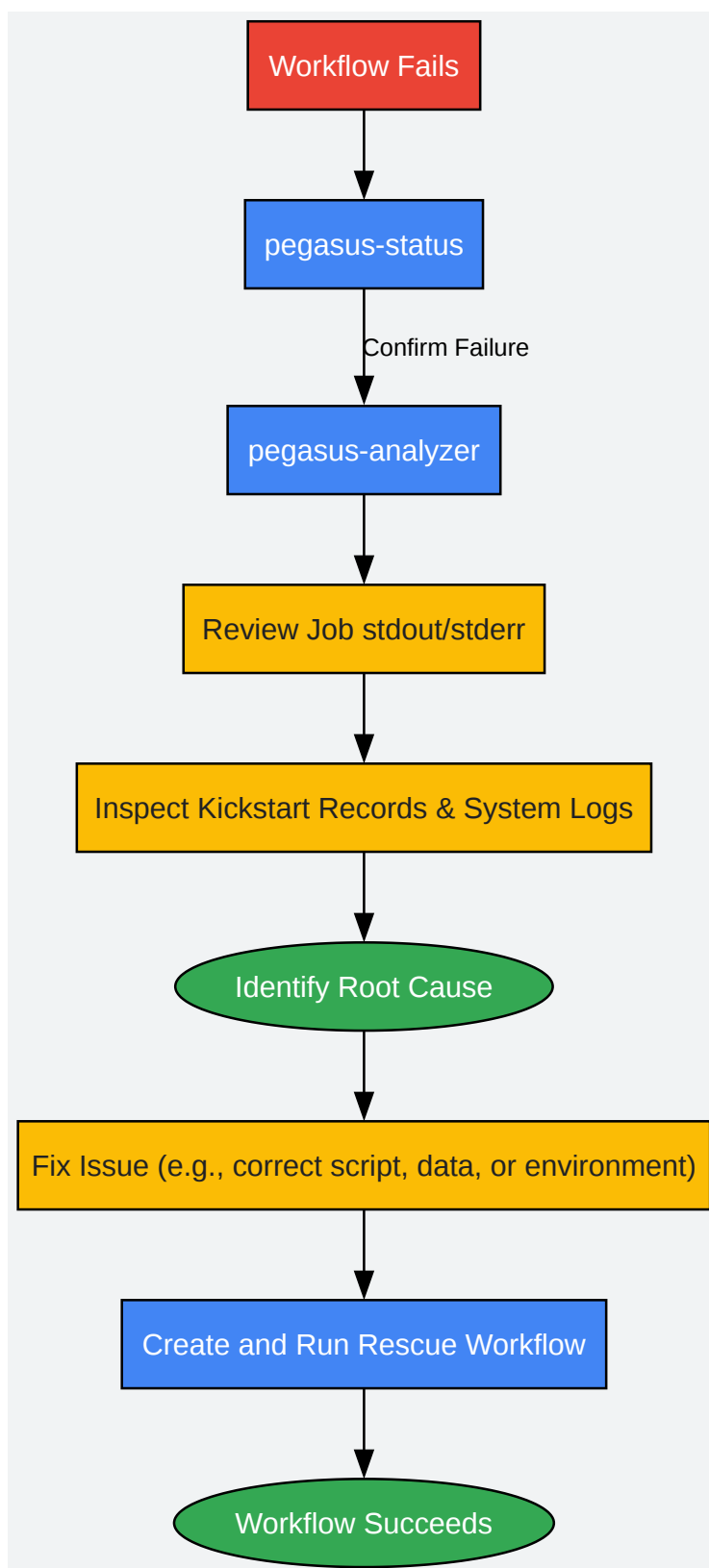
- Verify Replica Catalog: **Pegasus** uses a Replica Catalog to locate input files.[\[1\]](#) Ensure that the physical file locations (PFNs) in your replica catalog are correct and accessible from the execution sites.
- Check File Permissions: Verify that the user running the workflow has the necessary read permissions for the input files and write permissions for the output directories on the remote systems.
- Test Data Transfer Manually: If possible, try to manually transfer the problematic input files to the execution site using the same protocol that **Pegasus** is configured to use (e.g., GridFTP, SCP). This can help isolate network or firewall issues.
- Examine Staging Job Logs: **Pegasus** creates special "stage-in" jobs to transfer data.[\[1\]](#) If these jobs fail, their logs will contain specific error messages related to the data transfer process. Use **pegasus**-analyzer to inspect the output of these staging jobs.

Key Debugging Tools Summary

Tool	Description	Key Features
pegasus-analyzer	A command-line utility to debug a failed workflow. [1] [2] [3] [4] [5]	Identifies failed jobs, displays their standard output and error, and provides a summary of the workflow status. [1] [2]
pegasus-status	A command-line tool to monitor the status of a running workflow. [2] [3] [4] [5]	Shows the number of jobs in various states (e.g., running, idle, failed) and can operate in a "watch" mode for continuous updates. [2]
pegasus-statistics	A tool to gather and display statistics about a completed workflow. [1] [3] [6]	Provides information on job runtimes, wait times, and overall workflow performance. [11]
pegasus-kickstart	A wrapper that launches jobs and captures provenance data. [1] [6]	Records the job's exit code, resource usage, and standard output/error, which is invaluable for debugging. [9]
pegasus-remove	A command to stop and remove a running workflow. [3]	Useful for cleaning up a workflow that is misbehaving or no longer needed.

Pegasus Debugging Workflow

The following diagram illustrates the general workflow for debugging a failed **Pegasus** task.



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Caption: A flowchart of the **Pegasus** workflow debugging process.

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